

2-Bromo-5-methylbenzotrifluoride safety data sheet (SDS) information

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Compound of Interest

Compound Name: 2-Bromo-5-methylbenzotrifluoride

Cat. No.: B1273066

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Technical Safety Guide: 2-Bromo-5-methylbenzotrifluoride

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is a technical guide summarizing available safety information for **2-Bromo-5-methylbenzotrifluoride**. It is intended for use by qualified professionals and does not replace a comprehensive Safety Data Sheet (SDS). Users should always consult the original SDS from their supplier before handling this chemical.

Chemical Identification

Property	Value
Chemical Name	2-Bromo-5-methylbenzotrifluoride
Synonyms	1-bromo-4-methyl-2-(trifluoromethyl)benzene, 4-Bromo-3-(trifluoromethyl)toluene
CAS Number	261952-20-9
Molecular Formula	C ₈ H ₆ BrF ₃
Molecular Weight	239.035 g/mol [1]
Structure	

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **2-Bromo-5-methylbenzotrifluoride**.

Property	Value	Source
Appearance	Clear, pale yellow liquid	[2]
Form	Liquid	[2]
Boiling Point	189.6°C at 760 mmHg	[1]
Flash Point	76.1°C	[1]
Density	1.538 g/cm ³	[1]
Vapor Pressure	0.78 mmHg at 25°C	[1]
Refractive Index	1.4855-1.4895 @ 20°C	
Storage Temperature	Room temperature, sealed in a dry environment	[2]

Hazard Identification and Classification

2-Bromo-5-methylbenzotrifluoride is considered a hazardous substance. The primary hazards are summarized below.

GHS Hazard Statements: While a full GHS classification is not consistently available across all sources, the available information suggests the following hazards:

- Irritant: Causes irritation to the skin, eyes, and respiratory tract.[\[3\]](#)
- Harmful: May be harmful if swallowed or inhaled.[\[3\]](#)

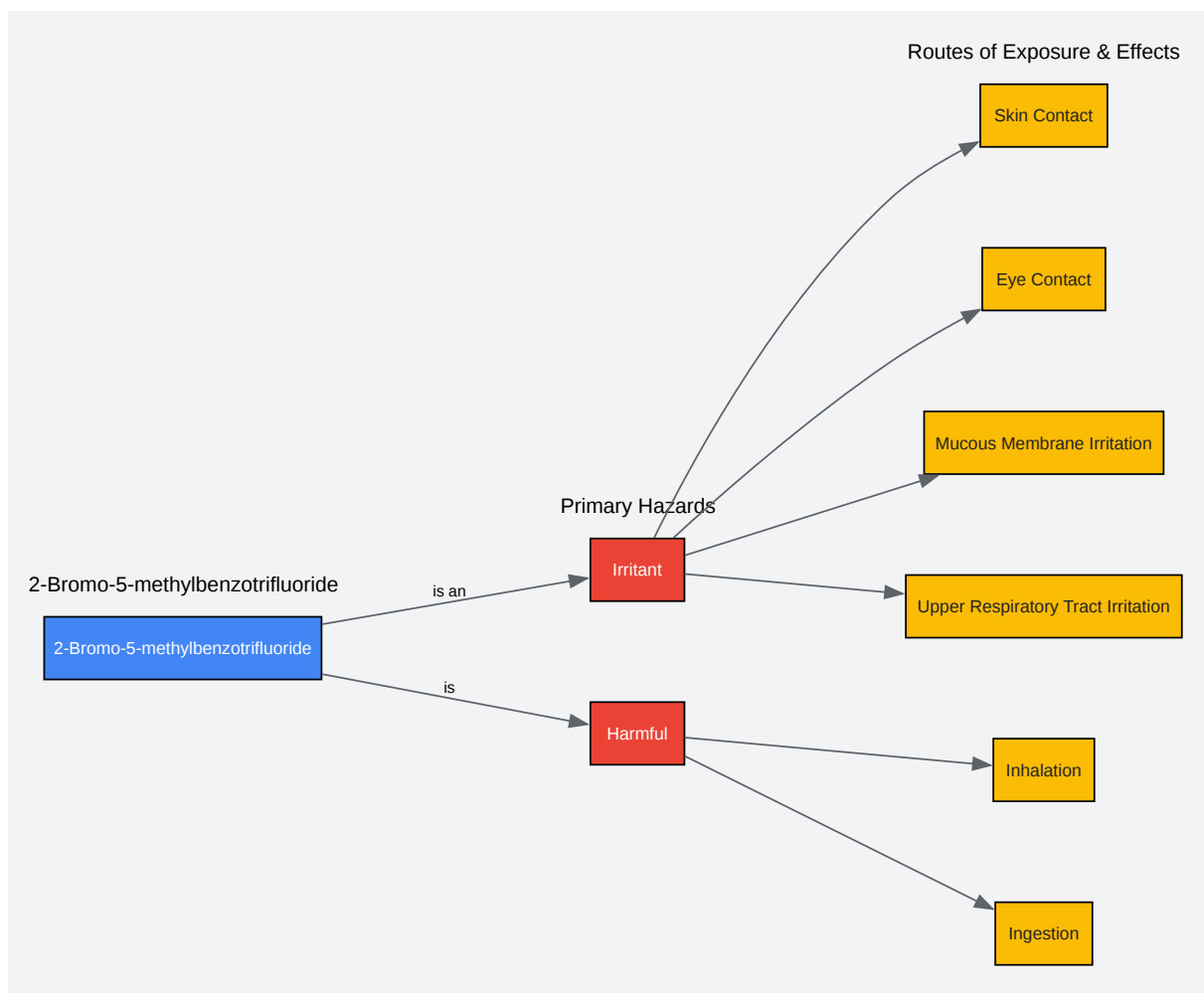
Hazard Codes (Pre-GHS):

- F: Flammable
- Xn: Harmful

Risk Statements (Pre-GHS):

- R22: Harmful if swallowed.
- R36/37/38: Irritating to eyes, respiratory system, and skin.

The following diagram illustrates the key hazard relationships for this compound.



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Hazard Profile for **2-Bromo-5-methylbenzotrifluoride**

Handling and Storage

Proper handling and storage procedures are critical to minimize risk.

- Handling:
 - Avoid all personal contact, including inhalation.[4]
 - Use in a well-ventilated area or under a chemical fume hood.[3][4]
 - Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and protective clothing.[3][4]
 - Do not eat, drink, or smoke when handling.[4]
 - Keep containers securely sealed when not in use.[4]
 - Avoid physical damage to containers.[4]
 - Wash hands thoroughly after handling.[4]
- Storage:
 - Store in a cool, dry, well-ventilated area.[3]
 - Keep containers tightly closed.[3]
 - Store away from incompatible materials.
 - Polyethylene or polypropylene containers are suitable.[4]

First-Aid Measures

In case of exposure, follow these first-aid procedures and seek medical attention.

- Inhalation: Remove the victim to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[3]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[3]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

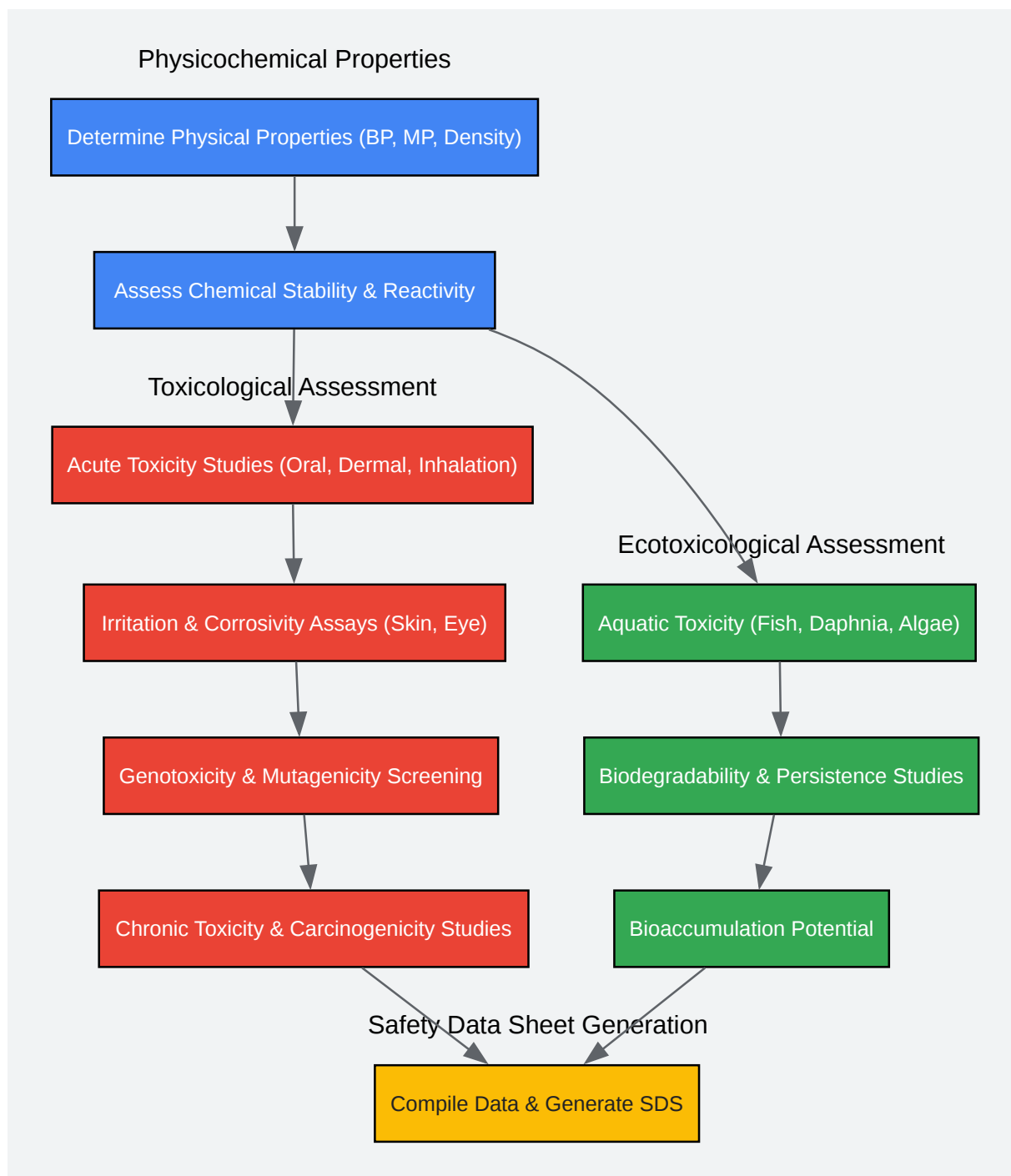
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: Emits toxic fumes under fire conditions.[3]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Wear appropriate respiratory protection, impervious boots, and heavy rubber gloves.[3]
- Environmental Precautions: Prevent spillage from entering drains or watercourses.[4]
- Containment and Cleanup: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.[3][4] Ventilate the area and wash the spill site after material pickup is complete.[3]

Toxicological and Ecological Information

To the best of our knowledge, the toxicological and ecological properties of this product have not been fully investigated or determined.[3] The following workflow diagram illustrates a general process for assessing chemical safety, which should be applied as more data becomes available for **2-Bromo-5-methylbenzotrifluoride**.



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General Workflow for Chemical Safety Assessment

Experimental Protocols: Detailed experimental protocols for determining the safety parameters of **2-Bromo-5-methylbenzotrifluoride** are not available in the public domain. Standard OECD

and EPA guidelines for chemical testing would be the recommended methodologies for any future studies.

Disposal Considerations

Dispose of this chemical in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

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References

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